

The Biochemical Significance of Adenine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Adenine hydrochloride

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An in-depth exploration of the biochemical roles, experimental applications, and signaling pathways associated with **adenine hydrochloride**, tailored for researchers, scientists, and drug development professionals.

Adenine hydrochloride, the salt form of the fundamental purine nucleobase adenine, is a cornerstone molecule in numerous biochemical processes. Its significance extends from being a primary component of nucleic acids to a crucial player in cellular energy metabolism and signal transduction. This technical guide provides a comprehensive overview of the biochemical importance of **adenine hydrochloride**, with a focus on quantitative data, detailed experimental protocols, and the visualization of key signaling pathways.

Core Biochemical Roles and Quantitative Data

Adenine is integral to the structure of DNA and RNA, forming base pairs with thymine and uracil, respectively. Beyond its role in genetics, adenine is a critical component of adenosine triphosphate (ATP), the primary energy currency of the cell. It is also a key constituent of essential cofactors such as nicotinamide adenine dinucleotide (NAD) and flavin adenine dinucleotide (FAD), which are vital for cellular respiration.^[1]

The hydrochloride salt form enhances the stability and solubility of adenine, making it a preferred reagent in many experimental settings.^[2] A summary of its key properties and relevant biochemical data is presented below.

Property/Parameter	Value	Source(s)
Chemical Properties		
Molecular Formula	C ₅ H ₅ N ₅ ·HCl	[3]
Molecular Weight	171.6 g/mol	[3]
CAS Number	2922-28-3	[3]
Appearance	White to off-white crystalline powder	[3]
Solubility in Water	100 mg/mL	[4]
Storage Temperature	Room Temperature	[3]
Biochemical Data		
Adenine Receptor (mAde1R) Binding Affinity (KD)	286 nM	[5]
Adenine Receptor (cAdeR) Binding Affinity (KD)	301 nM	[5]
Adenosine A1 Receptor Affinity (K _i for adenosine)	10-30 nM	[6]
Adenosine A2A Receptor Affinity (K _i for adenosine)	10-30 nM	[6]
Intracellular ATP Concentration (Jurkat cells)	~1.6 nmol/mg protein	[7]
Extracellular Adenosine Concentration (in tumors)	Up to 100-fold higher than normal tissue	[8]
Enzyme Kinetics (Adenine Phosphoribosyltransferase - APRT)		
Catalytic Mechanism	Ordered sequential Bi-Bi	[1][3]
First Substrate to Bind	5-phospho-α-D-ribose-1-diphosphate (PRPP)	[1][3]

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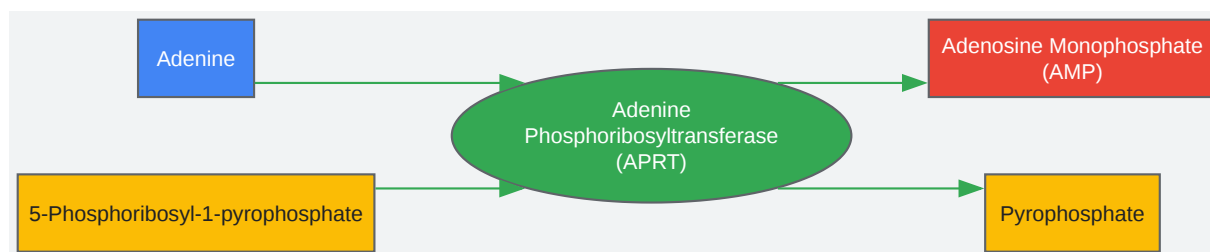
Adenosine monophosphate
(AMP)[\[1\]](#)[\[3\]](#)

Key Signaling Pathways Involving Adenine and its Derivatives

Adenine and its derivatives, particularly adenosine, are pivotal signaling molecules in the purinergic signaling system. They exert their effects through a family of G protein-coupled receptors known as adenosine receptors (A1, A2A, A2B, and A3). These receptors are involved in a multitude of physiological processes, including neurotransmission, inflammation, and cardiac function.

The Purine Salvage Pathway

The purine salvage pathway is a critical metabolic route for the recycling of purine bases, including adenine, back into nucleotides. This pathway is energetically more favorable than de novo synthesis. Adenine phosphoribosyltransferase (APRT) is the key enzyme responsible for converting adenine to AMP.



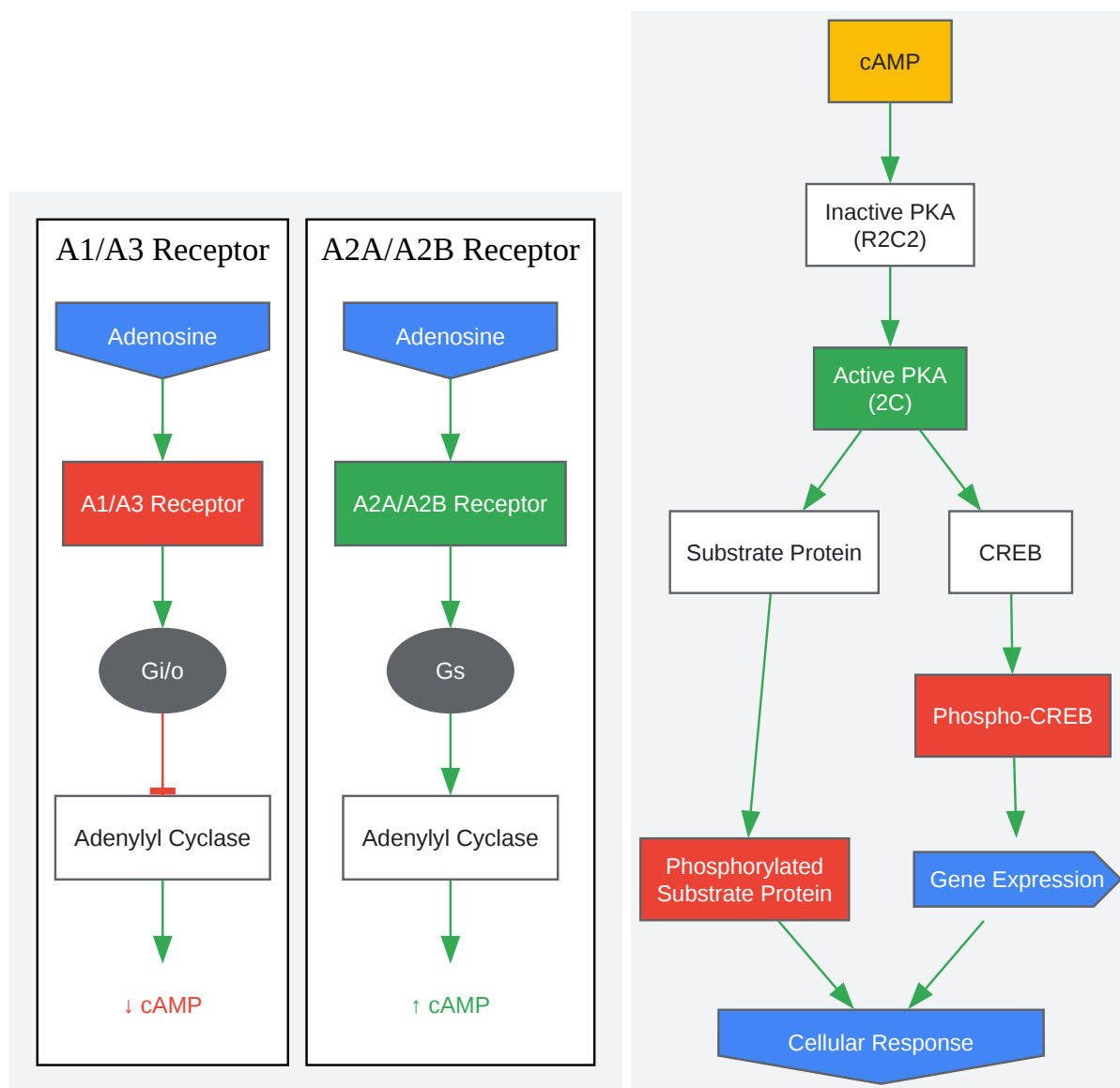
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Caption: The purine salvage pathway for adenine.

Adenosine Receptor Signaling and cAMP Modulation

Activation of adenosine receptors triggers intracellular signaling cascades that often involve the modulation of cyclic AMP (cAMP) levels. A1 and A3 receptors are typically coupled to inhibitory G proteins (Gi/o), which inhibit adenylyl cyclase and decrease cAMP production. Conversely,

A2A and A2B receptors are coupled to stimulatory G proteins (Gs), which activate adenylyl cyclase and increase cAMP levels.



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